

Unraveling the Cellular Mechanisms of Vicenin 3: A Technical Guide

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Compound of Interest

Compound Name: Vicenin 3

Cat. No.: B161902

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Introduction

Vicenin 3, a flavone di-C-glycoside, has emerged as a compound of significant interest in cellular and molecular research.^[1] This technical guide provides an in-depth exploration of the mechanism of action of **Vicenin 3** within cells, focusing on its molecular targets, signaling pathways, and resultant cellular effects. The information presented herein is curated from experimental studies to support further research and drug development endeavors.

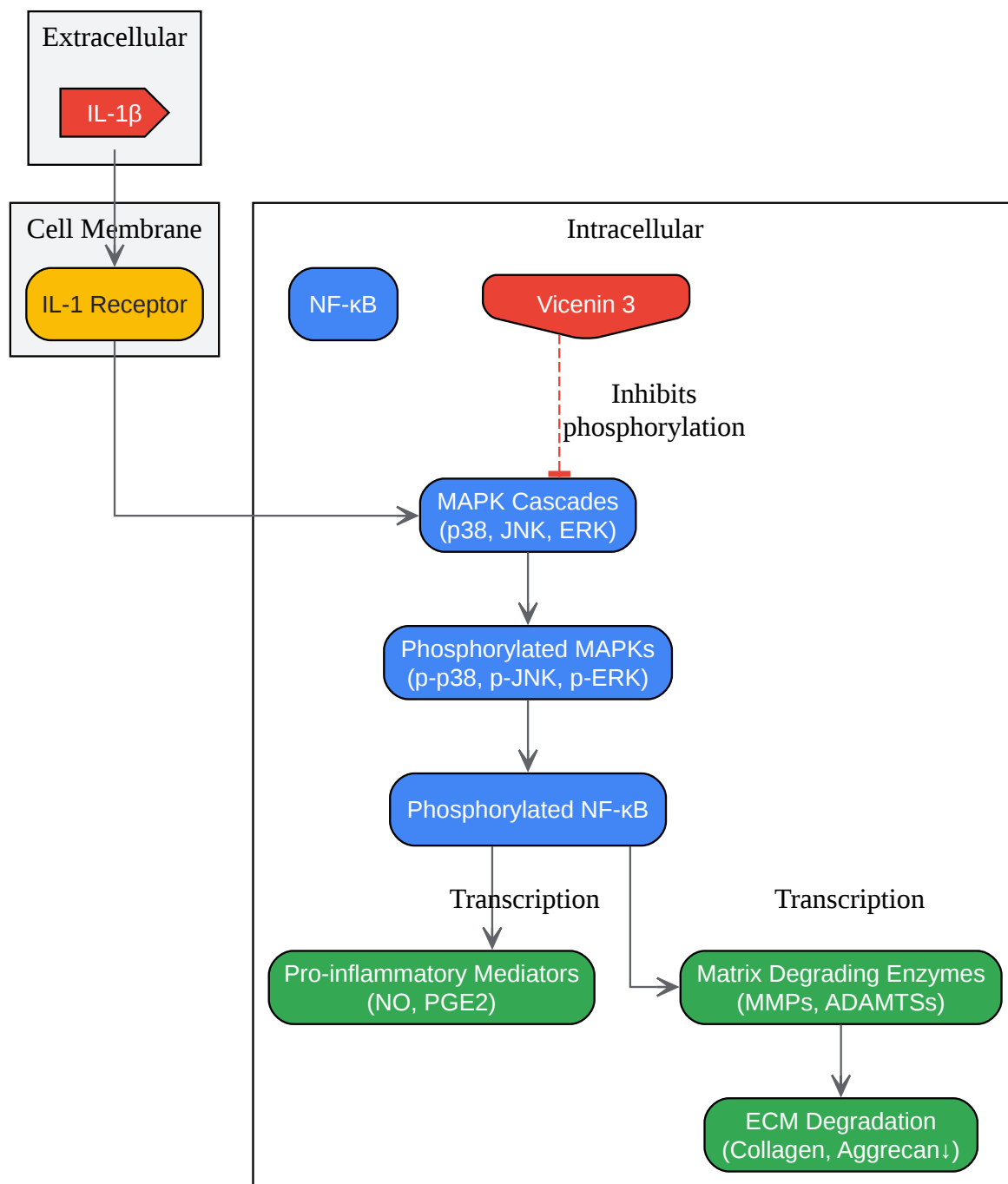
Core Mechanism of Action: Inhibition of the MAPK Signaling Pathway

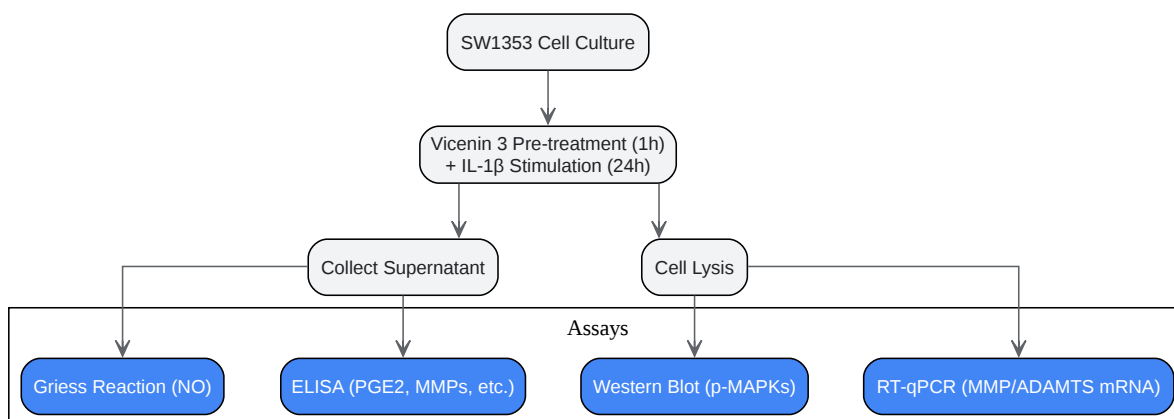
The primary mechanism through which **Vicenin 3** exerts its cellular effects is by modulating the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.^{[1][2]} This pathway is a critical regulator of various cellular processes, including inflammation, cell proliferation, differentiation, and apoptosis.^[1]

In inflammatory conditions, such as those mimicking osteoarthritis, **Vicenin 3** has been shown to significantly inhibit the phosphorylation of key MAPK components: p38, c-Jun N-terminal kinase (JNK), and Extracellular signal-regulated kinase (ERK).^[1] By preventing the activation of these kinases, **Vicenin 3** effectively blocks the downstream signaling cascade that leads to the expression of pro-inflammatory and matrix-degrading enzymes. The inhibitory effect of

Vicenin 3 on the p38 MAPK pathway is particularly notable, with studies demonstrating a similar efficacy to the well-known p38 inhibitor, SB203580.

Signaling Pathway Diagram





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References

- 1. Vicenin 3 ameliorates ECM degradation by regulating the MAPK pathway in SW1353 chondrocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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